

# Proper Disposal Procedures for Anthracene-D10

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## Compound of Interest

Compound Name: Anthracene-D10

Cat. No.: B048595

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The following guide provides essential safety and logistical information for the proper disposal of **Anthracene-D10**, a deuterated polycyclic aromatic hydrocarbon (PAH). This document is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with hazardous waste regulations. Improper disposal can lead to environmental contamination and significant penalties.<sup>[1]</sup>

## Immediate Safety and Hazard Information

**Anthracene-D10** is classified as a hazardous substance. It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including safety glasses with side-shields, protective gloves, and a lab coat.<sup>[2]</sup> All handling should occur in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.<sup>[3][4]</sup>

### Key Hazards:

- **Skin and Eye Irritation:** Causes skin irritation (H315) and serious eye irritation (H319).<sup>[2][3][4]</sup> In case of contact, flush the affected area with plenty of water.<sup>[2][5]</sup> If eye contact occurs, rinse cautiously with water for several minutes, removing contact lenses if possible.<sup>[2][3]</sup>
- **Respiratory Irritation:** May cause respiratory irritation (H335).<sup>[2][3][4]</sup>
- **Aquatic Toxicity:** Very toxic to aquatic life with long-lasting effects (H410).<sup>[2][3][4]</sup> Release into the environment must be strictly avoided.<sup>[2][3]</sup>

## Data Summary: Properties and Classifications

This table summarizes key quantitative data and classifications for **Anthracene-D10** to inform handling and disposal decisions.

Property	Value	Citation(s)
Chemical Formula	C <sub>14</sub> D <sub>10</sub>	[3]
Molecular Weight	188.29 g/mol	[3][6]
CAS Number	1719-06-8	[3][6]
Physical Form	Solid	
Melting Point	210-215 °C	
Boiling Point	340 °C	
Flash Point	121.0 °C (closed cup)	
GHS Hazard Statements	H315, H319, H335, H410	[3][4]
GHS Signal Word	Warning	[2][3]
UN Number	1957 (for Deuterium, as a related substance)	[7]

## Step-by-Step Disposal Procedures

All laboratory chemical waste should be treated as hazardous unless specifically confirmed to be non-hazardous.[8] The disposal of **Anthracene-D10** and associated materials must comply with institutional policies and local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA).[1]

### 1. Waste Segregation:

- **Solid Waste:** Collect pure **Anthracene-D10**, contaminated spatulas, weigh boats, and contaminated PPE (e.g., gloves) in a designated, sealed container labeled for solid chemical waste.
- **Liquid Waste:** Solutions containing **Anthracene-D10** (e.g., in organic solvents) must be collected in a separate, compatible liquid waste container. Do not mix with other waste

streams like aqueous or halogenated waste unless explicitly permitted by your institution's waste management plan.[\[9\]](#)

- Sharps Waste: Contaminated needles, syringes, or broken glass must be disposed of in a designated sharps container.
- Empty Containers: An empty container that held **Anthracene-D10** must be disposed of as hazardous waste.[\[8\]](#) Triple rinsing may be an option for some containers, but the rinsate must be collected as hazardous liquid waste.

## 2. Waste Container Management:

- Compatibility: Use containers that are chemically compatible with the waste. For organic solvent solutions, glass or appropriate plastic containers are suitable.[\[1\]](#)[\[9\]](#) Avoid metal containers for corrosive materials.[\[10\]](#)
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical names and approximate concentrations of all components.[\[10\]](#) Unknowns are costly to dispose of and create a safety hazard.[\[11\]](#)
- Closure: Keep waste containers securely closed at all times, except when adding waste.[\[10\]](#) [\[12\]](#) This prevents spills and the release of vapors.
- Storage: Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[10\]](#)[\[11\]](#) This area should have secondary containment to capture any potential leaks.

## 3. Disposal Request:

- Once a waste container is full (not exceeding 90% capacity[\[12\]](#)), or if the waste is no longer being generated, arrange for pickup through your institution's Environmental Health and Safety (EHS) department.[\[11\]](#)
- Do not dispose of **Anthracene-D10** down the drain or in regular trash.[\[1\]](#)

# Experimental Protocol: Sample Preparation for GC/MS Analysis with Anthracene-D10 Internal Standard

This protocol details the preparation of a sample for analysis, incorporating the proper handling and waste disposal steps for **Anthracene-D10**.

Objective: To prepare a hexane extract for GC/MS analysis using **Anthracene-D10** as an internal standard.

Materials:

- **Anthracene-D10** solid
- Hexane (HPLC grade)
- Analytical balance
- Spatula, weigh boat
- Volumetric flasks (10 mL, 100 mL)
- Micropipettes and tips
- Vortex mixer
- GC vials with caps
- Designated solid and liquid hazardous waste containers

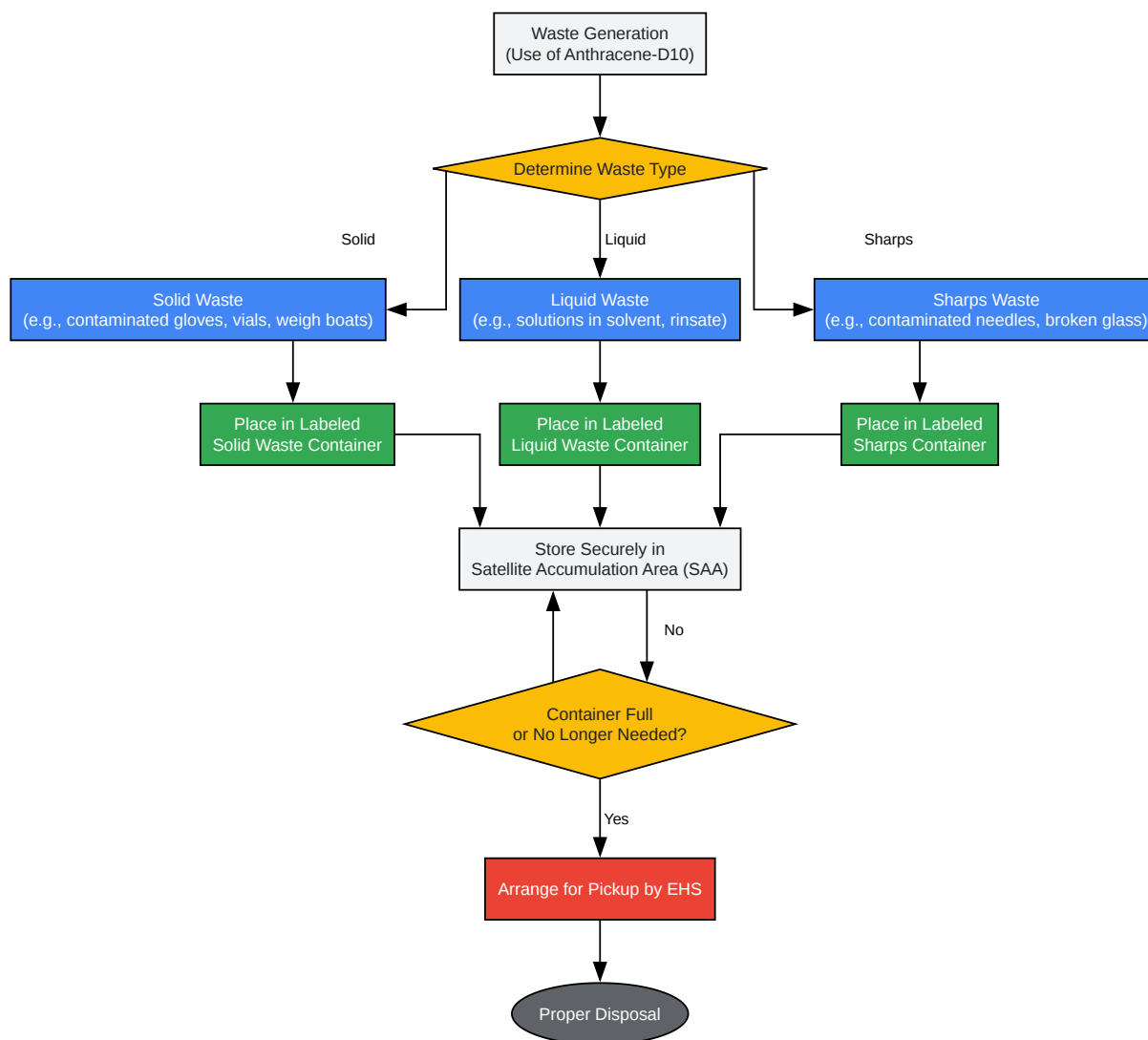
Procedure:

- Prepare Stock Solution (100 µg/mL): a. In a chemical fume hood, weigh approximately 10 mg of **Anthracene-D10** solid onto a weigh boat. b. Carefully transfer the solid to a 100 mL volumetric flask. c. Dispose of the weigh boat and any contaminated gloves in the designated solid hazardous waste container. d. Add a small amount of hexane to the flask to dissolve the solid, then dilute to the mark with hexane. Cap and mix thoroughly.

- Prepare Spiking Solution (10 µg/mL): a. Pipette 1 mL of the 100 µg/mL stock solution into a 10 mL volumetric flask. b. Dilute to the mark with hexane. Cap and mix. c. Dispose of the used pipette tip in the solid hazardous waste container.
- Spike the Sample: a. To 1 mL of the sample extract in a GC vial, add 10 µL of the 10 µg/mL **Anthracene-D10** spiking solution. b. Cap the vial and vortex briefly to mix. c. The sample is now ready for GC/MS analysis.
- Waste Disposal during Protocol: a. Solid Waste: All used weigh boats, pipette tips, and gloves contaminated with **Anthracene-D10** are to be placed in the container labeled "Solid Hazardous Waste: **Anthracene-D10** and Hexane contaminated materials." b. Liquid Waste: Any excess stock solution, spiking solution, or rinsed glassware contents must be poured into the container labeled "Liquid Hazardous Waste: Hexane and **Anthracene-D10**." c. Final Cleanup: Upon completion, rinse all glassware with a small amount of hexane. This rinsate must be collected and disposed of as hazardous liquid waste.

## Visualized Workflow: Anthracene-D10 Disposal Logic

The following diagram illustrates the decision-making process for the proper disposal of waste generated from laboratory activities involving **Anthracene-D10**.



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Caption: Workflow for the proper segregation and disposal of **Anthracene-D10** waste.

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